

Pyrrole-2-Carboxylic Acid in Agrochemicals: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Pyrrole-2-Carboxylic Acid*

Cat. No.: *B041514*

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Introduction

Pyrrole-2-carboxylic acid (PCA) is a versatile heterocyclic compound that serves as a foundational scaffold for a range of biologically active molecules in the agrochemical industry. Its derivatives have demonstrated significant efficacy as fungicides and insecticides, with ongoing research exploring their potential in other areas of crop protection. This document provides detailed application notes, quantitative efficacy data, and experimental protocols for the use of PCA derivatives in agrochemicals.

Agrochemical Applications of Pyrrole-2-Carboxylic Acid

Pyrrole-2-carboxylic acid derivatives have been successfully developed into commercial agrochemicals, primarily targeting fungal pathogens and insect pests. The core applications are detailed below.

Fungicidal Applications

Pyrrole carboxamides, derived from PCA, are a significant class of fungicides. Their primary mode of action is the inhibition of succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial respiratory chain of fungi. This disruption of the fungal cell's energy supply

leads to its death. These fungicides are crucial in managing a wide range of plant pathogenic fungi.

Insecticidal Applications

Certain derivatives of pyrrole, such as chlorfenapyr, have been developed into potent insecticides. These compounds act as mitochondrial uncouplers. After entering the insect's cells, they disrupt the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis. This leads to a rapid depletion of cellular energy, resulting in the death of the insect. This mode of action is effective against a variety of insect pests, including those resistant to other classes of insecticides.

Herbicidal and Plant Growth Regulator Applications

While carboxylic acid derivatives are a broad class of herbicides, there is limited specific information available on the widespread application of **Pyrrole-2-carboxylic acid** derivatives as commercial herbicides or plant growth regulators. Research in this area is not as prominent as in fungicides and insecticides.

Quantitative Data on PCA-Derived Agrochemicals

The following tables summarize the quantitative efficacy of various PCA derivatives as fungicides and insecticides.

Table 1: Fungicidal Activity of Pyrrole Carboxamide Derivatives

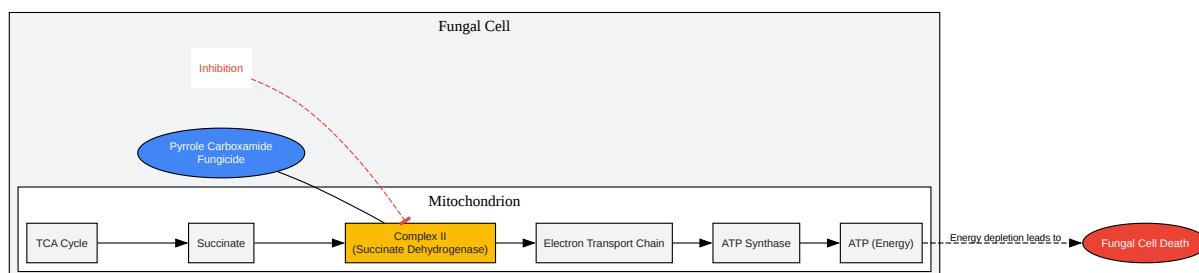
Compound ID	Target Fungus	Efficacy Metric	Value	Reference
12I-i	Sclerotinia sclerotiorum	EC50	Comparable to Thifluzamide	[1]
12III-f	Sclerotinia sclerotiorum	EC50	Comparable to Thifluzamide	[1]
12III-o	Sclerotinia sclerotiorum	EC50	Comparable to Thifluzamide	[1]
12I-i	Rhizoctonia solani	EC50	Comparable to Thifluzamide	[1]
12III-f	Rhizoctonia solani	EC50	Comparable to Thifluzamide	[1]
12III-o	Rhizoctonia solani	EC50	Comparable to Thifluzamide	[1]
6d	Rhizoctonia cerealis	EC50	5.11 µg/mL	[2]
6j	Rhizoctonia cerealis	EC50	8.14 µg/mL	[2]
Q18	Colletotrichum camelliae	EC50	6.0 mg/L	[3]
3c	Pythium aphanidermatum	EC50	16.75 µg/mL	[4]
3c	Rhizoctonia solani	EC50	19.19 µg/mL	[4]
7ai	Rhizoctonia solani	EC50	0.37 µg/mL	[5]

Table 2: Insecticidal Activity of Pyrrole Derivatives

Compound	Target Insect	Efficacy Metric	Value	Reference
Chlorfenapyr	Pyrethroid Resistant Anopheles gambiae	Mortality	63%	[6]
6a	Spodoptera littoralis (2nd instar larvae)	LC50	0.5707 ppm	
7a	Spodoptera littoralis (2nd instar larvae)	LC50	0.1306 ppm	
8c	Spodoptera littoralis (2nd instar larvae)	LC50	0.9442 ppm	
3c	Spodoptera littoralis (2nd instar larvae)	LC50	5.883 ppm	

Signaling Pathways and Experimental Workflows

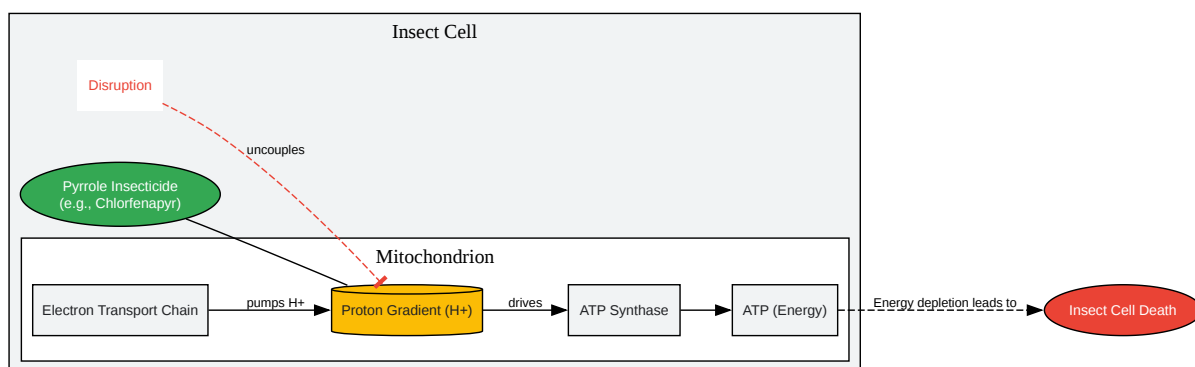
Mode of Action: Fungicidal Pyrrole Carboxamides



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Caption: Mode of action of pyrrole carboxamide fungicides.

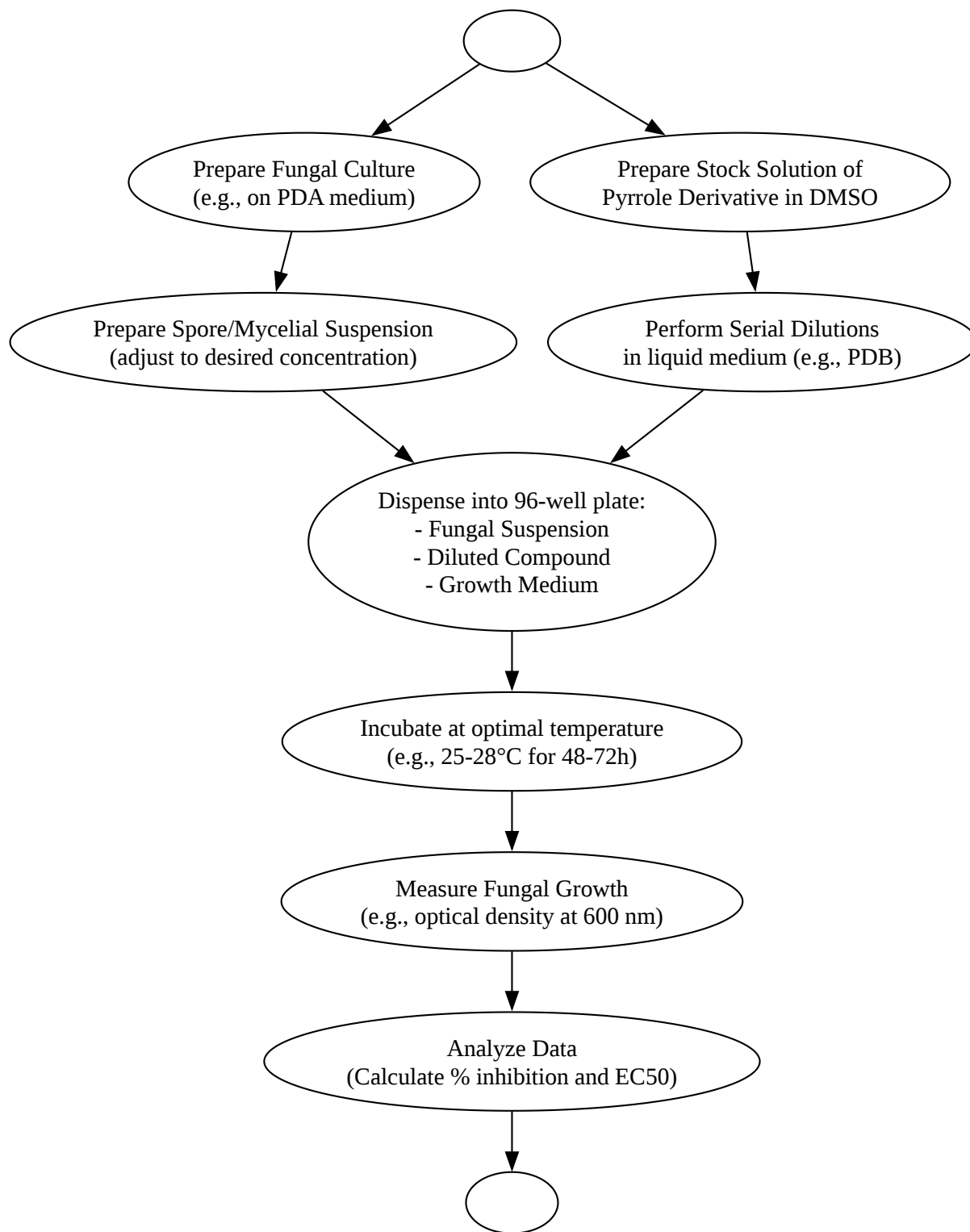
Mode of Action: Insecticidal Pyrrole Derivatives



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Caption: Mode of action of pyrrole-based insecticides.

Experimental Workflow: In Vitro Antifungal Bioassay



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References

- 1. Growth Regulators – Plant Tissue Culture Protocol [sigmaaldrich.com]
- 2. Synthesis and herbicidal activities of 2-((3-pyridinyl-2-oxo-2,3-dihydrobenzo[d]thiazol-6-yl)oxy)propionates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Design, Synthesis, Herbicidal Activity, and Structure–Activity Relationship Study of Novel 6-(5-Aryl-Substituted-1-Pyrazolyl)-2-Picolinic Acid as Potential Herbicides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Pyrrole-2-carboxaldehydes: Origins and Physiological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. analyze-seeds.com [analyze-seeds.com]
- 6. Pyrrole-2-carboxaldehydes: Origins and Physiological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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